Operational Guide: Safe Disposal and Handling of (R)-4-Chloro-homophenylalanine

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Compound of Interest

Compound Name:	*(R)-4-Chloro-homophenylalanine*
Cat. No.:	*B11817974*

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Executive Summary & Core Directive

(R)-4-Chloro-homophenylalanine (CAS: 270596-43-5 / generic analogs) is a halogenated unnatural amino acid often used in peptide synthesis and medicinal chemistry. While it shares the general stability of amino acids, the chlorine substituent at the 4-position dictates its disposal pathway.

The Golden Rule: Because this molecule contains a halogen, all waste streams containing significant concentrations of this compound must be treated as Halogenated Waste. Failure to segregate this from non-halogenated organic waste can result in regulatory fines and the formation of dioxins or corrosive gases (HCl) during improper incineration.

Chemical Profile & Hazard Identification

Before handling waste, verify the material properties. Treat this substance as a Irritant and Potential Toxicant.

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Property	Specification	Operational Implication
Chemical Structure	Chlorinated Amino Acid Analog	Halogenated Waste Stream Mandatory
Physical State	White to off-white powder	Inhalation hazard (dust); use fume hood.
GHS Classification	H302 (Harmful if swallowed), H315 (Skin Irritant), H319 (Eye Irritant), H335 (Resp.[1] Irritant)	Standard PPE required.[1][2]
Reactivity	Stable; Incompatible with strong oxidizers	Do not co-mingle with nitric acid or permanganates in waste.
Solubility	Soluble in water (pH dependent), DMSO, Methanol	Mobility in aqueous and organic streams is high.

Pre-Disposal Protocol: The "Self-Validating" Setup

To ensure safety, the disposal process begins before the waste is generated.

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 (minimum) or P100 particulate respirator if weighing open powder outside a fume hood.
- Dermal: Nitrile gloves (Minimum thickness: 0.11 mm).
  - Expert Insight: While amino acids are generally zwitterionic and polar, the chlorophenyl group increases lipophilicity. Double-gloving is recommended if handling solutions in penetrating solvents like DCM or DMSO.
- Ocular: Chemical splash goggles (ANSI Z87.1).

Waste Container Selection

- Solid Waste: Wide-mouth high-density polyethylene (HDPE) jar.

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- Liquid Waste: Amber glass or HDPE carboy.
  - Labeling: Must explicitly state "CONTAINS HALOGENATED ORGANICS."

Disposal Workflows

This section details the specific causality of disposal choices. The presence of the Chlorine atom (

) renders standard "organic waste" incineration protocols insufficient.

Workflow Visualization: The Decision Matrix

The following diagram outlines the logical flow for categorizing waste containing **(R)-4-Chloro-homophenylalanine**.

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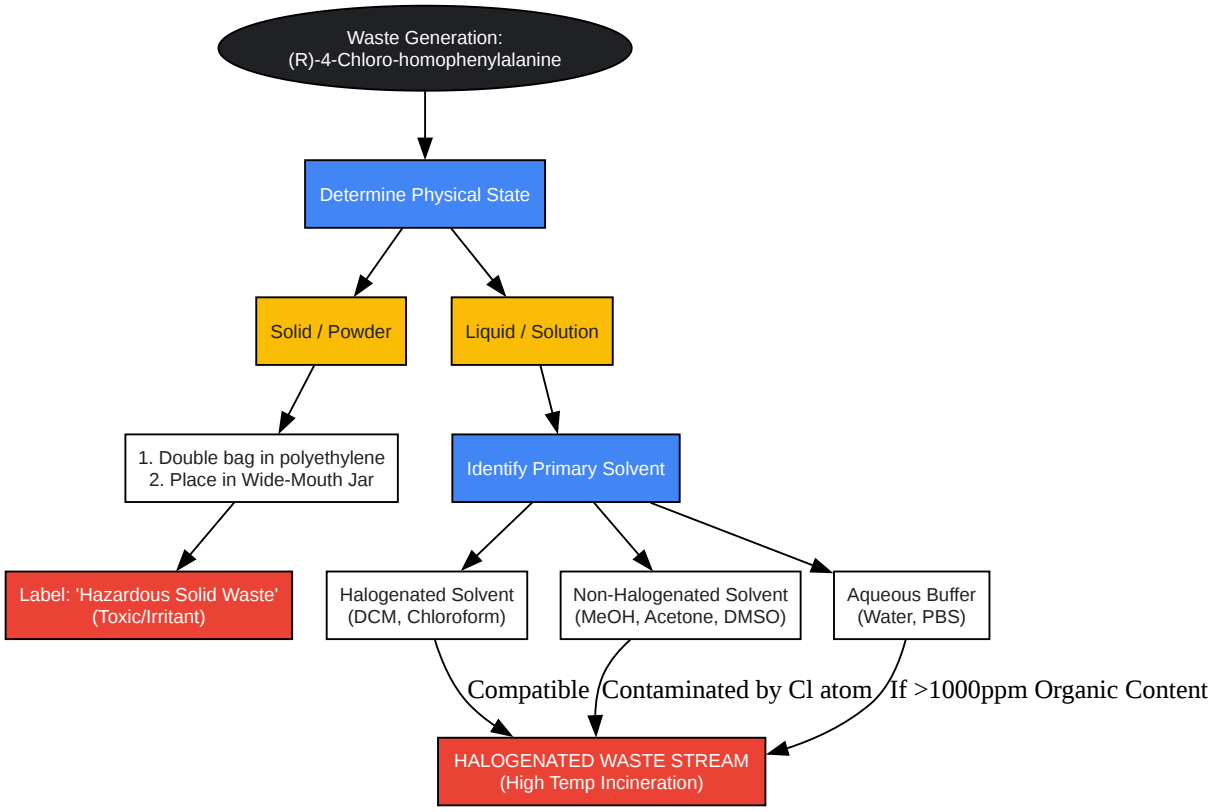

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Figure 1: Decision logic for segregating chlorinated amino acid waste. Note that non-halogenated solvents become "Halogenated Waste" once this compound is dissolved in them.

Detailed Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess Reagent)

Context: You have a vial of **(R)-4-Chloro-homophenylalanine** that is degraded or no longer needed.

- Containment: Do not empty the vial. Keep the substance in its original container if possible.

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- Secondary Containment: Place the original vial inside a clear polyethylene bag and seal it (Zip-lock or heat seal).
- Bulking: Place the sealed bag into a dedicated Solid Hazardous Waste drum/pail.
- Labeling: The tag must list "4-Chloro-homophenylalanine" and check "Toxic" and "Irritant."
  - Why: Solid waste is often shredded before incineration. Double bagging prevents dust generation during the shredding process.

Scenario B: Disposal of Reaction Mixtures (Liquid)

Context: The compound is dissolved in a solvent (e.g., during peptide coupling or extraction).

- Assess Solvent:
  - If DCM/Chloroform: Pour directly into the Halogenated Waste carboy.
  - If Methanol/Acetone/DMSO: Even though these solvents are non-halogenated, the dissolved solute contains Chlorine. You must dispose of this mixture in the Halogenated Waste carboy.
  - Expert Insight: Mixing chlorinated solutes into non-halogenated solvent waste streams (often used for fuel blending) can corrode cement kilns and violate EPA "Used Oil" specifications (Total Halogens > 1,000 ppm) [1, 4].
- pH Check: If the reaction involved acid/base workups, neutralize the solution to pH 5–9 before adding to the organic waste carboy to prevent exothermic reactions or gas evolution in the waste container.

Scenario C: HPLC Effluent

Context: Aqueous/Acetonitrile gradients containing trace amounts of the compound.

- Collection: Collect effluent in a dedicated carboy.
- Classification: Due to the high dilution, some facilities allow this as "Aqueous Waste." However, the safest and most compliant route for chlorinated aromatics is Halogenated

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Organic Waste, particularly if the organic modifier (Acetonitrile) concentration exceeds 10-20%.

Emergency Procedures (Spills)

Minor Spill (< 5g Solid or < 100mL Liquid):

- Isolate: Alert nearby personnel.
- PPE: Don nitrile gloves, goggles, and N95 mask.
- Action (Solid): Gently cover powder with wet paper towels to prevent dusting. Scoop up paste and place in a hazardous waste bag.
- Action (Liquid): Absorb with vermiculite or polypropylene pads.
- Decontamination: Wipe surface with 10% soap solution, followed by water.

Major Spill:

- Evacuate: Leave the immediate area.
- Ventilate: If safe, ensure fume hoods are running.
- Contact: Call EHS (Environmental Health & Safety) immediately.

Regulatory References

- U.S. EPA.Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261 (Identification and Listing of Hazardous Waste).
- MedChemExpress.Safety Data Sheet: L-Homophenylalanine analogs. (Used as proxy for general amino acid handling).
- Temple University EHS.Halogenated Solvents in Laboratories - Waste Segregation Guide.
- EPA.Managing Used Oil: Advice for Small Businesses (Halogen Rule).
- Fisher Scientific.DL-4-Chlorophenylalanine Safety Data Sheet.

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